

Technical Support Center: PA-JF646-NHS

Solubility & Stability Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: PA-JF646-Nhs

CAS No.: 2093120-32-0

Cat. No.: B2709800

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Executive Summary & Core Properties

PA-JF646-NHS is a specialized, photoactivatable fluorophore designed for single-molecule localization microscopy (SMLM) and tracking (sptPALM).[1] Unlike standard dyes, it remains non-fluorescent until activated by UV/Violet light (~365–405 nm), after which it fluoresces in the far-red channel (Ex/Em: ~646/664 nm).

The N-hydroxysuccinimide (NHS) ester moiety is the reactive handle, allowing conjugation to primary amines (lysine residues, N-termini) on proteins.[2] This moiety is chemically labile; its stability is the primary variable determining experimental success.

Technical Specifications Table

Parameter	Specification	Critical Note
Molecular Weight	~617.74 g/mol	Batch-specific hydration may vary MW slightly.
Solubility (DMSO)	Max ~20 mM (approx. 12 mg/mL)	Anhydrous DMSO is required to prevent hydrolysis.
Reactive Group	NHS Ester (Succinimidyl Ester)	Reacts with primary amines (-NH ₂) at pH 7.2–9. ^[2] 0.
Excitation/Emission	646 nm / 664 nm (post-activation)	Non-fluorescent until activated by ~405 nm light.
Storage (Powder)	-20°C (Desiccated)	Stable for >1 year if protected from light/moisture.
Storage (Solution)	-80°C (Desiccated)	Stable for ~6 months. Avoid freeze-thaw cycles. ^[3]

Solubility & Reconstitution Protocols

Q: What is the optimal solvent for reconstituting PA-JF646-NHS?

A: You must use anhydrous Dimethyl Sulfoxide (DMSO) or anhydrous Dimethylformamide (DMF).

- Scientific Rationale: The NHS ester group is highly susceptible to hydrolysis.^[4] Standard laboratory-grade DMSO often contains significant water content (hygroscopic absorption). Using "dry" or anhydrous solvents (water content <50 ppm) is non-negotiable for preserving reactivity.
- Protocol: Purchase small bottles of anhydrous DMSO sealed with septa. Do not use a bottle of DMSO that has been opened and sitting on a shelf for months.

Q: What is the maximum solubility, and what stock concentration do you recommend?

A: The theoretical maximum solubility in DMSO is approximately 20 mM (~12.35 mg/mL).

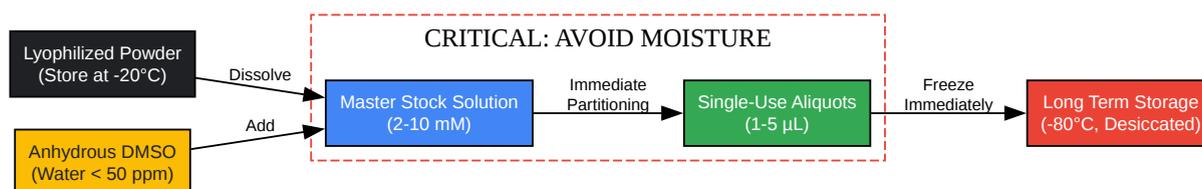
- Recommendation: Prepare a stock solution at 2–10 mM. This range balances ease of pipetting (viscosity) with the need to keep the volume of organic solvent added to your biological sample low (<5% final v/v).

Q: Can I dissolve the dye directly in aqueous buffer (PBS/Water)?

A: Absolutely not for storage.

- Mechanism: In aqueous solution, the NHS ester undergoes rapid hydrolysis, converting the reactive ester into a non-reactive carboxylic acid. The half-life of an NHS ester at pH 7.0 is measured in hours; at pH 8.5, it is measured in minutes.
- Workflow: Dissolve in DMSO first. Only introduce the dye to the aqueous buffer immediately upon adding it to the protein sample.

Visualization: Reconstitution & Storage Workflow



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Figure 1: Critical workflow for reconstituting NHS-ester dyes to minimize hydrolysis risk.

Storage Stability & Handling

Q: How stable is the dye once dissolved in DMSO?

A: Stability is temperature-dependent and moisture-dependent.

- -80°C: Stable for approximately 6 months.[1]

- -20°C: Stable for approximately 1 month.
- Room Temperature: Significant degradation (hydrolysis) occurs within days if not perfectly sealed.
- Directive: Store aliquots in light-tight containers (e.g., amber tubes or foil-wrapped) with a desiccant pack in the secondary container.

Q: Can I freeze-thaw the stock solution?

A: Avoid repeated freeze-thaw cycles.

- Causality: Each time you open a cold vial, atmospheric moisture condenses inside. This water accumulates and hydrolyzes the NHS ester during the thaw phase.
- Solution: Aliquot the master stock immediately into single-use volumes (e.g., 2–5 µL) so that you only thaw exactly what you need for one experiment.

Q: Why did my dye precipitate upon storage?

A: This is rare in pure DMSO but can happen if moisture ingress has occurred, leading to hydrolysis and aggregation of the less soluble acid form, or if the concentration is too close to the saturation limit (20 mM) at low temperatures.

- Troubleshooting: Vortex vigorously and warm slightly to 37°C before use. If particulates persist, spin down (10,000 x g for 5 min) and use the supernatant, but assume the effective concentration is lower.

Labeling Protocol & Troubleshooting

Q: What buffer conditions are required for efficient labeling?

A: You must use an amine-free buffer at pH 7.2–9.0.

- Forbidden Buffers: Tris, Glycine, BSA (unless BSA is the target). These contain primary amines that will outcompete your protein for the dye.[\[5\]](#)

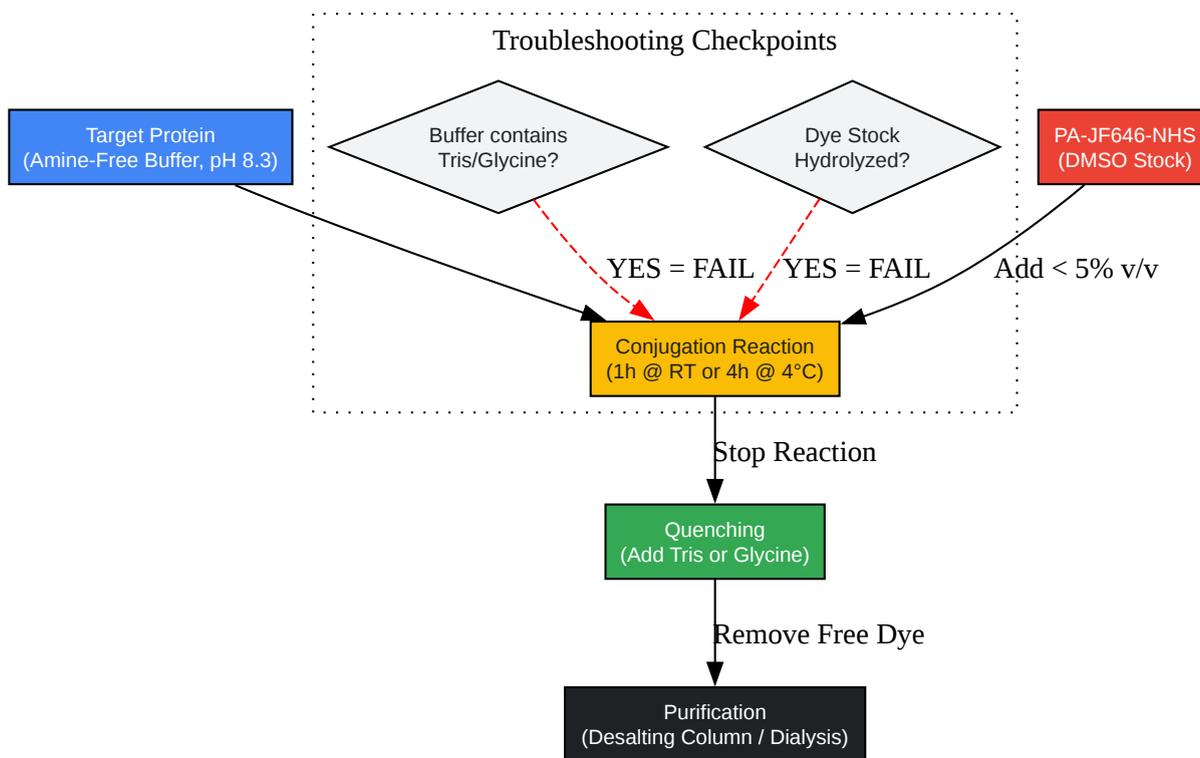
- Recommended Buffers: PBS, HEPES, Bicarbonate (pH 8.3 is optimal for NHS reactivity).

Q: I have low labeling efficiency (low signal). What went wrong?

A: The most common cause is hydrolysis of the NHS ester prior to labeling.

- Diagnostic Test (Self-Validating): You can verify if your NHS ester is still reactive.
 - Dilute a small amount of dye in pH 7.0 PBS. Measure Absorbance at 260 nm (A_{initial}).
 - Add NaOH to induce total hydrolysis. Measure Absorbance at 260 nm (A_{final}).
 - The NHS leaving group absorbs strongly at 260 nm.^{[4][5]} A significant increase in A_{260} indicates the ester was intact. If A_{initial} equals A_{final} , your stock was already hydrolyzed (dead).

Visualization: Labeling Reaction Logic



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Figure 2: Step-by-step logic for protein conjugation, highlighting failure points.

References

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. Buy Janelia Fluor 646, SE | 1811539-59-9 \[smolecule.com\]](#)
- [3. forum.microlist.org \[forum.microlist.org\]](#)
- [4. documents.thermofisher.com \[documents.thermofisher.com\]](#)
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